

Diethylene Glycol Ethyl Methyl Ether: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Ethoxy-2-(2-methoxyethoxy)ethane

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core properties, applications, and safety considerations of diethylene glycol ethyl methyl ether (DEGEME). The information is curated for researchers, scientists, and professionals in drug development who may utilize this versatile solvent in their work.

Physicochemical Properties

Diethylene glycol ethyl methyl ether is a colorless, hygroscopic liquid with a mild, characteristic odor.^[1] It is a member of the glycol ether family and is valued for its excellent solvency, low volatility, and miscibility with water and many organic solvents.^[1]

Table 1: Physical and Chemical Properties of Diethylene Glycol Ethyl Methyl Ether

Property	Value	Source(s)
Molecular Formula	C7H16O3	[2]
Molecular Weight	148.20 g/mol	[3]
CAS Number	1002-67-1	[3]
EC Number	213-691-2	
Appearance	Clear, colorless liquid	
Odor	Mild, characteristic	
Boiling Point	190-195 °C	
Melting Point	-72 °C	[3]
Flash Point	82 - 83 °C	[3]
Density	Approximately 0.925 - 0.975 g/cm ³	[3]
Water Solubility	76 g/L (miscible)	[3][4]
Vapor Pressure	0.52 mm Hg at 25 °C	

Applications in Research and Industry

DEGEME's unique properties make it a valuable component in a wide array of applications, from industrial processes to personal care products.

Table 2: Key Applications of Diethylene Glycol Ethyl Methyl Ether

Sector	Specific Uses	References
Coatings and Inks	Solvent in water-based and solvent-based formulations to improve flow, leveling, and drying time. Improves pigment dispersion and adhesion in printing inks.	
Cleaning Products	Effective in dissolving oils, greases, and other residues in degreasers, surface cleaners, and metal cleaning solutions.	[5]
Personal Care	Solvent for fragrances and active ingredients in perfumes, deodorants, and lotions. Enhances spreadability and acts as a coupling agent in hair care products.	
Electronics	Used as a cleaning agent for precision cleaning of electronic components.	
Textiles	Aids in dye penetration and color fixation on fabrics.	[5]
Agrochemicals	Acts as a solvent in the formulation of pesticides and herbicides to ensure even distribution of active ingredients.	[5]
Automotive	Component in brake fluid formulations, contributing to optimal viscosity and stability.	[5]
Chemical Synthesis	Used as a reaction medium due to its high boiling point and stability. Also used in the	

production of polyurethane
elastomers.

Toxicological and Safety Profile

Understanding the toxicological and safety profile of DEGEME is critical for its handling and application. It is considered to have a moderate toxicity profile.[\[1\]](#)

Table 3: Toxicological Data for Diethylene Glycol Ethyl Methyl Ether

Endpoint	Species	Route	Value	Reference
Acute Oral Toxicity (LD50)	Rat (female)	Oral	> 2000 mg/kg bw	[6]
Acute Dermal Toxicity (LD50)	Rat (male/female)	Dermal	> 2000 mg/kg bw	[6]
Aquatic Invertebrate Toxicity (EC50)	Daphnia magna	-	> 93.6 mg/L (48 h)	[6]
Algal Toxicity (EC50)	Pseudokirchneriella subcapitata	-	> 89.5 mg/L (72 h)	[6]
Microorganism Toxicity (EC50)	Activated sludge	-	> 1000 mg/L (3 h)	[6]

Safety and Handling Precautions:

- Personal Protective Equipment (PPE): Wear tightly fitting safety goggles, chemical-impermeable gloves, and fire/flammable resistant and impervious clothing.[\[6\]](#)
- Ventilation: Ensure adequate ventilation to minimize exposure to vapors.[\[6\]](#)
- First Aid: In case of inhalation, move the individual to fresh air. For skin contact, remove contaminated clothing and rinse the skin. For eye contact, rinse with pure water for at least 15 minutes. If ingested, rinse the mouth with water.[\[6\]](#)

- **Storage:** Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.

Environmental Fate

DEGEME is readily biodegradable and has a low potential to bioaccumulate. Its high water solubility and low organic carbon partition coefficient suggest it will likely remain dissolved in water and be transported in the water column.^[7] Volatilization from moist soil or water surfaces is not expected to be a significant fate process.^[8]

Experimental Protocols

Detailed experimental protocols are essential for the accurate characterization and quality control of DEGEME.

Purity Analysis by Gas Chromatography (GC)

Objective: To determine the purity of a diethylene glycol ethyl methyl ether sample.

Methodology:

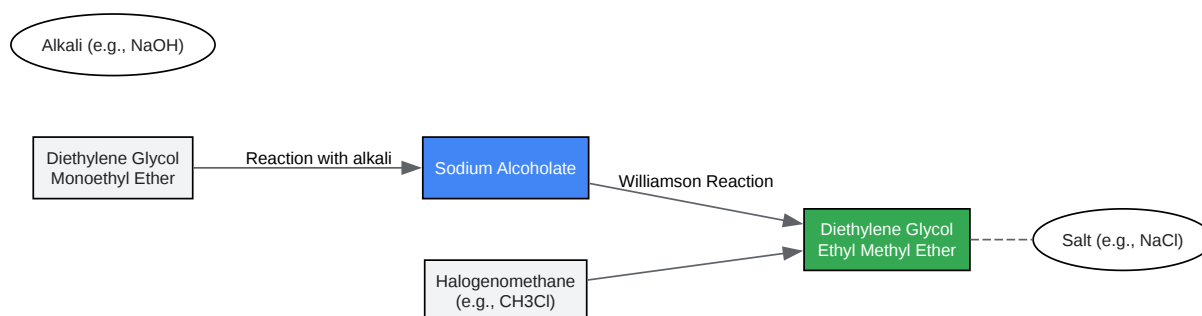
- **Instrument:** A gas chromatograph equipped with a Flame Ionization Detector (FID).
- **Column:** A capillary column suitable for the analysis of polar compounds (e.g., a polyethylene glycol-based column).
- **Carrier Gas:** Helium or Nitrogen at a constant flow rate.
- **Oven Temperature Program:**
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp: Increase temperature at a rate of 10°C/minute to 220°C.
 - Final hold: Hold at 220°C for 5 minutes.
- **Injector and Detector Temperatures:**
 - Injector: 250°C

- Detector: 280°C
- Sample Preparation: Dilute the DEGEME sample in a suitable solvent (e.g., methanol or dichloromethane) to an appropriate concentration.
- Injection: Inject a small volume (e.g., 1 µL) of the prepared sample into the GC.
- Data Analysis: Identify the peak corresponding to DEGEME based on its retention time, which is determined by running a standard. Calculate the purity by determining the area of the DEGEME peak as a percentage of the total area of all peaks in the chromatogram.

Synthesis and Metabolic Pathways

Synthesis of Diethylene Glycol Ethyl Methyl Ether

One common method for the synthesis of diethylene glycol ethyl methyl ether is the Williamson ether synthesis. This process involves the reaction of a sodium alcoholate with a halogenomethane.[9]

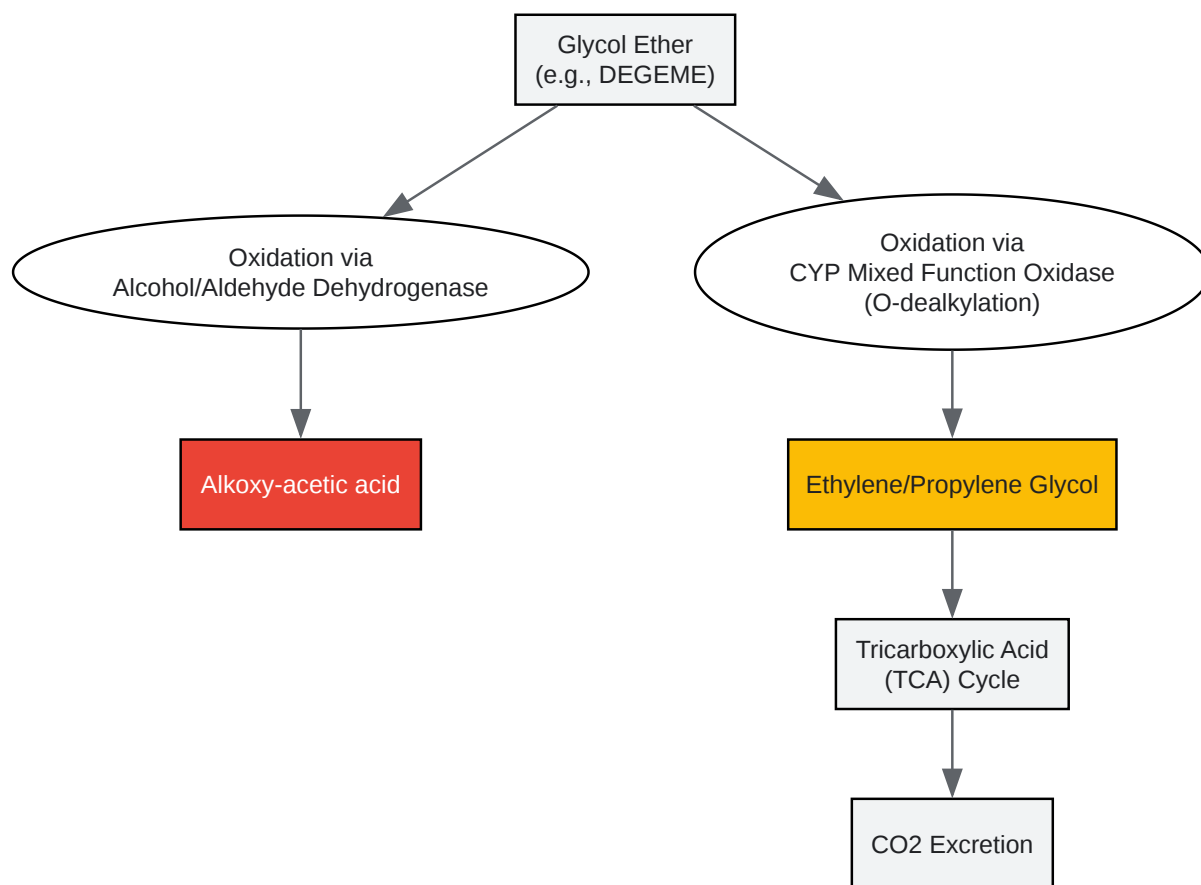


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Caption: Williamson ether synthesis of DEGEME.

General Metabolic Pathway of Glycol Ethers

Glycol ethers, including DEGEME, can undergo two primary oxidative metabolic pathways in the body. The metabolism of these compounds is a key factor in their toxicological profile.[10]



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